

# Essential Safety and Operational Guide for Handling IFN alpha-IFNAR-IN-1

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## Compound of Interest

Compound Name: IFN alpha-IFNAR-IN-1

Cat. No.: B1674420

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **IFN alpha-IFNAR-IN-1**, a nonpeptidic, low-molecular-weight inhibitor of the interaction between IFN- $\alpha$  and its receptor, IFNAR.[1][2][3][4][5] Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

Safety Data Sheets (SDS) for **IFN alpha-IFNAR-IN-1** hydrochloride present some conflicting information regarding its hazard classification. While one source indicates it is not a hazardous substance[6], another classifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[7] Therefore, a cautious approach is mandatory. The following table summarizes key safety information and recommended PPE.

Parameter	Information	Citation
Chemical Formula	C18H18ClNS	[6]
Molecular Weight	315.86 g/mol	[6]
CAS Number	2070014-98-9	[6]
Hazard Classifications	Not classified as hazardous (MedChemExpress SDS) Acute toxicity, Oral (Category 4); Acute and Chronic Aquatic Toxicity (Category 1) (DC Chemicals SDS)	[6][7]
Signal Word	None / Warning	[7]
Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	[7]
Occupational Exposure Limits	No data available	[6][7]

#### Minimum Required Personal Protective Equipment (PPE):

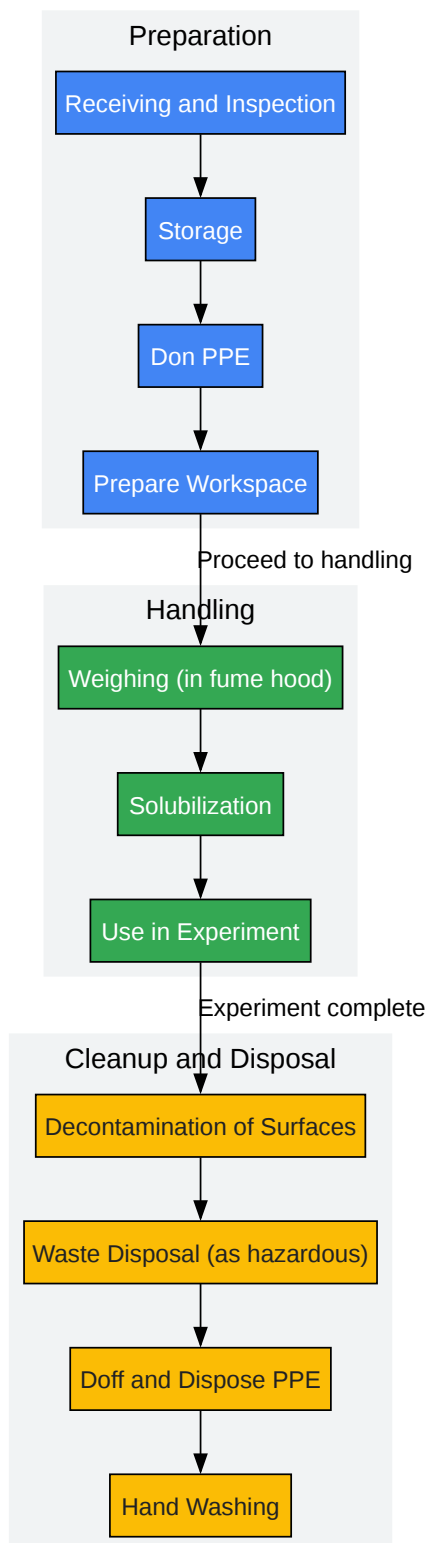
- **Body Protection:** A standard laboratory coat must be worn and fully buttoned.[8] For tasks with a higher risk of splashes, consider a chemical-resistant or splash-resistant coat.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required.[9] Given the potential for skin contact, gloves should be inspected before use and changed immediately if contaminated. For extended procedures, consider double-gloving.
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.[9] When handling the solid compound or preparing solutions, it is highly recommended to use chemical splash goggles.[10] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[11]
- **Foot Protection:** Closed-toe shoes are mandatory in the laboratory.[8]

- Respiratory Protection: While not explicitly required by the SDS if working in a well-ventilated area, a respirator (e.g., N95) may be appropriate when handling the powder outside of a chemical fume hood to prevent inhalation.[\[11\]](#)[\[12\]](#)

## Experimental Workflow and Handling Procedures

The following diagram and procedural steps outline the safe handling of **IFN alpha-IFNAR-IN-1** from receipt to disposal.

## Safe Handling Workflow for IFN alpha-IFNAR-IN-1

[Click to download full resolution via product page](#)Safe Handling Workflow for **IFN alpha-IFNAR-IN-1**

### Step-by-Step Handling Protocol:

- **Receiving and Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store the compound in a tightly sealed container in a cool, well-ventilated area.<sup>[7]</sup> For long-term stability, store the powder at -20°C and solutions at -80°C.<sup>[7]</sup>
- **Don PPE:** Before handling, put on all required personal protective equipment as detailed in the table above.
- **Prepare Workspace:** Ensure a clean and organized workspace. All handling of the solid compound should be done in a certified chemical fume hood to avoid inhalation of dust.<sup>[6]</sup><sup>[7]</sup>
- **Weighing:** Carefully weigh the desired amount of the solid compound in the chemical fume hood.
- **Solubilization:** Prepare solutions in the fume hood. **IFN alpha-IFNAR-IN-1** hydrochloride is soluble in DMSO and ethanol.<sup>[2]</sup>
- **Use in Experiment:** Conduct experimental procedures following established laboratory protocols.
- **Decontamination:** After use, decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate disinfectant or cleaning agent.
- **Waste Disposal:** Due to its potential aquatic toxicity, dispose of all waste containing **IFN alpha-IFNAR-IN-1** as hazardous chemical waste in accordance with local, state, and federal regulations.<sup>[7]</sup> Do not dispose of it down the drain.
- **Doff and Dispose PPE:** Remove and dispose of gloves and any other disposable PPE in the appropriate hazardous waste container.<sup>[8]</sup> Lab coats should be laundered separately from personal clothing.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing gloves.

## Emergency Procedures

In the event of an exposure, follow these first aid measures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[6]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water.[6] Seek medical attention if irritation develops.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[6]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[6]

Always have a safety shower and eye wash station readily accessible in the laboratory.[6][7] In case of a spill, evacuate the area, and if it is a large spill, contact your institution's environmental health and safety department. For small spills, absorb the material with an inert absorbent and place it in a sealed container for hazardous waste disposal.

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